

Essential Safety and Operational Guide for 5-Iodo-2-thiophenecarboxaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Iodo-2-thiophenecarboxaldehyde

Cat. No.: B1304914

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling **5-Iodo-2-thiophenecarboxaldehyde** (CAS No. 5370-19-4). Adherence to these procedures is critical for ensuring laboratory safety and proper disposal.

Hazard Identification and Classification

5-Iodo-2-thiophenecarboxaldehyde is a halogenated aromatic compound that presents several health hazards. The following table summarizes its hazard statements.

Hazard Class	Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed.[1]
Acute Toxicity, Dermal	H312: Harmful in contact with skin.[1]
Skin Corrosion/Irritation	H315: Causes skin irritation.[1]
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation.[1]
Acute Toxicity, Inhalation	H332: Harmful if inhaled.[1]
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	H335: May cause respiratory irritation.[1]

Signal Word: Warning[1]

Physical and Chemical Properties

A summary of the known physical and chemical properties of **5-Iodo-2-thiophenecarboxaldehyde** is provided below.

Property	Value
CAS Number	5370-19-4[1][2][3][4][5]
Molecular Formula	C ₅ H ₃ IOS[2][5][6]
Molecular Weight	238.05 g/mol [1][2][4][5][6]
Appearance	Powder[1]
Melting Point	50-51 °C[1]
Boiling Point	283.6 °C at 760 mmHg[3]
Flash Point	125.3 °C[3]
Storage Temperature	2-8 °C, in a dry, inert atmosphere and kept in the dark.[2][4][5]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **5-Iodo-2-thiophenecarboxaldehyde**. The following table outlines the required PPE.

Body Part	Required PPE	Standard/Specification
Eyes/Face	Safety goggles or face shield.	EN 166 or equivalent.
Hands	Chemical-resistant gloves (e.g., Nitrile rubber).	Inspect gloves before use.
Body	Laboratory coat, long-sleeved.	N/A
Respiratory	Use in a well-ventilated area or under a fume hood.	N/A

Handling and Storage Procedures

Proper handling and storage are crucial to minimize exposure and maintain the integrity of the compound.

Handling:

- Avoid contact with skin and eyes.^[7]
- Do not breathe dust or vapor.
- Wash hands thoroughly after handling.
- Use only in a well-ventilated area, preferably in a chemical fume hood.

Storage:

- Keep the container tightly closed.
- Store in a cool, dry, and well-ventilated place.^[7]
- Store at 2-8°C.^{[2][4][5]}
- Keep in a dark place under an inert atmosphere.^[4]

First Aid Measures

In case of exposure, follow these first aid procedures immediately.

Exposure Route	First Aid Measures
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. [1]
If on Skin	Wash with plenty of soap and water. Take off contaminated clothing and wash it before reuse. [1]
If Inhaled	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell. [1]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention. [1]

Disposal Plan

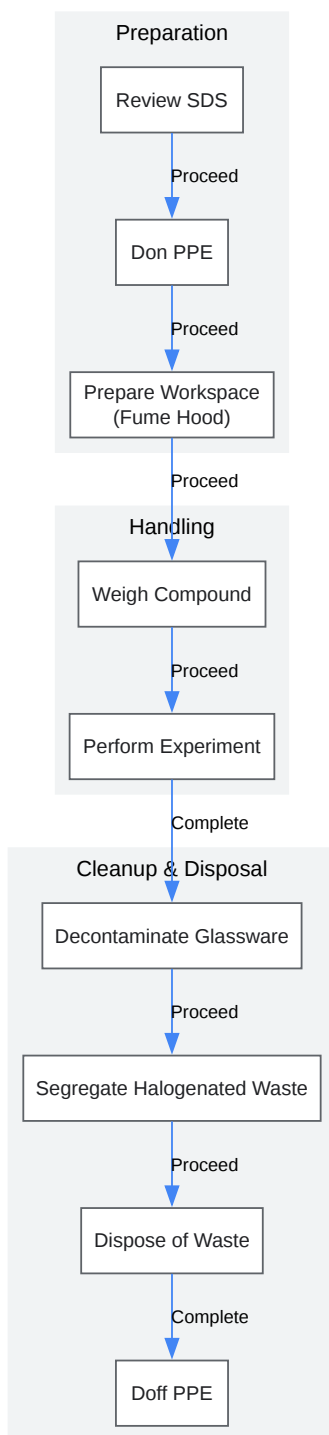
As a halogenated organic compound, **5-Iodo-2-thiophenecarboxaldehyde** and its containers must be disposed of as hazardous waste.

- Waste Collection: Collect waste material in a designated, labeled, and sealed container for halogenated organic waste.[\[8\]](#)
- Container Disposal: Dispose of the contaminated container to a hazardous or special waste collection point.
- Regulations: Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Workflow

The following diagram illustrates the standard workflow for handling and disposing of **5-Iodo-2-thiophenecarboxaldehyde** in a laboratory setting.

Workflow for Handling 5-Iodo-2-thiophenecarboxaldehyde

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-iodothiophene-2-carbaldehyde | 5370-19-4 [sigmaaldrich.com]
- 2. benchchem.com [benchchem.com]
- 3. 5-iodothiophene-2-carbaldehyde | CAS#:5370-19-4 | Chemsrce [chemsrc.com]
- 4. 5370-19-4|5-Iodothiophene-2-carbaldehyde|BLD Pharm [bldpharm.com]
- 5. chemscene.com [chemscene.com]
- 6. echemi.com [echemi.com]
- 7. WERCS Studio - Application Error [assets.thermofisher.com]
- 8. bucknell.edu [bucknell.edu]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 5-Iodo-2-thiophenecarboxaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1304914#personal-protective-equipment-for-handling-5-iodo-2-thiophenecarboxaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com